

# An In-depth Technical Guide to 7-Nitro-1H-indazole

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## Compound of Interest

Compound Name: 7-Nitro-1H-indazol-6-OL

Cat. No.: B15201773

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Disclaimer: Information regarding the specific chemical "**7-Nitro-1H-indazol-6-ol**" is not readily available in the public domain. This guide will focus on the closely related and well-documented compound, 7-Nitro-1H-indazole, assuming a potential typographical error in the original query.

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological activity of 7-Nitro-1H-indazole, a significant tool compound in neuroscience research. The information is intended for researchers, scientists, and professionals in drug development.

## Core Chemical Properties

7-Nitro-1H-indazole is a heterocyclic small molecule that belongs to the indazole class, substituted with a nitro group at the 7-position.<sup>[1][2]</sup> It is recognized for its role as a selective inhibitor of neuronal nitric oxide synthase (nNOS).<sup>[1][2]</sup>

## Physicochemical Data

Property	Value	Source
IUPAC Name	7-nitro-1H-indazole	[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> N <sub>3</sub> O <sub>2</sub>	[1][2]
Molecular Weight	163.13 g/mol	[1]
CAS Number	2942-42-9	[2]
Appearance	Light cream powder/solid	Thermo Fisher Scientific
Odor	Odorless	Thermo Fisher Scientific
Melting Point	180-182 °C	ChemicalBook
Boiling Point	290.19°C (estimated)	ChemicalBook
Solubility	Very faint turbidity in hot Methanol	ChemicalBook
pKa	11.08 ± 0.40 (Predicted)	ChemicalBook
XLogP3	1.8	[1]
InChI	InChI=1S/C7H5N3O2/c11-10(12)6-3-1-2-5-4-8-9-7(5)6/h1-4H,(H,8,9)	[1]
SMILES	C1=CC2=C(C(=C1)--INVALID-LINK--[O-])NN=C2	[1]

## Spectral Data

While specific spectral data files are not directly provided, the following techniques are commonly used for the characterization of 7-Nitro-1H-indazole and related compounds:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR are crucial for confirming the structure and purity of the compound.[3][4]
- Infrared (IR) Spectroscopy: Used to identify functional groups present in the molecule.[3]
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.

# Synthesis and Reactivity

## Synthesis

A common method for the synthesis of nitro-1H-indazoles involves the cyclization of N-nitroso-o-toluidines.[5] Another approach is the reaction of N-tosylhydrazones with nitroaromatic compounds.[6] A specific procedure for the synthesis of 7-Nitro-1H-indazole involves the treatment of 2-methyl-6-nitroaniline with sodium nitrite in the presence of an alkanolic acid and a dehydrating agent at elevated temperatures.[5]

## Reactivity

7-Nitro-1H-indazole can undergo reactions typical of indazoles and nitroaromatic compounds. For instance, it can react with formaldehyde in the presence of aqueous hydrochloric acid to form N-CH<sub>2</sub>OH derivatives, although it is reported to be less reactive in this specific reaction compared to other nitro-indazole isomers.[3] The nitro group can be reduced to an amino group, which can then be further functionalized.

## Biological Activity and Signaling Pathways

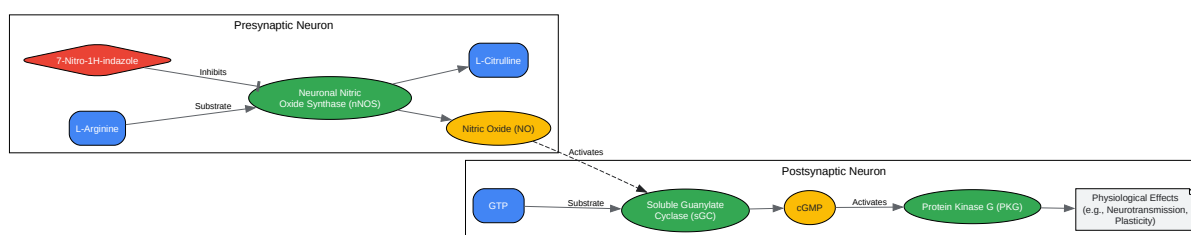
7-Nitro-1H-indazole is a potent and selective inhibitor of neuronal nitric oxide synthase (nNOS), an enzyme responsible for the production of nitric oxide (NO) in neuronal tissues.[1][2] NO is a critical signaling molecule involved in various physiological and pathological processes in the nervous system. By inhibiting nNOS, 7-Nitro-1H-indazole can modulate these processes.

Its biological effects include:

- **Neuroprotection:** It is investigated for its potential to protect against nerve damage caused by excitotoxicity and neurodegenerative diseases.[2] This effect is linked to the reduction of oxidative stress and the formation of peroxynitrite.[2]
- **Antinociceptive Activity:** It exhibits pain-relieving properties without significantly affecting blood pressure.[1][7]
- **Anxiolytic Effects:** It has been shown to have anxiety-reducing properties.[1]
- **Anticonvulsant Activity:** 7-Nitro-1H-indazole also possesses anticonvulsive effects, although the mechanism for this may be distinct from nNOS inhibition.[2]

## Signaling Pathway of nNOS Inhibition

The primary mechanism of action of 7-Nitro-1H-indazole is the inhibition of nNOS, which disrupts the conversion of L-arginine to L-citrulline and nitric oxide.



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Caption: Inhibition of the nNOS pathway by 7-Nitro-1H-indazole.

## Experimental Protocols

Detailed experimental protocols are often proprietary or published in primary research articles. However, a general procedure for the synthesis of 1H-indazoles from N-tosylhydrazones and nitroaromatic compounds is as follows:

General Procedure for the Synthesis of 1H-Indazoles:[6]

- To a mixture of a nitroaromatic compound (0.3 mmol), N-tosylhydrazone (0.36 mmol), and a base (e.g.,  $\text{Cs}_2\text{CO}_3$  or  $\text{NaH}$ , 1.08 mmol) in a 10 mL Schlenk tube, add dry DMF (2.0 mL) under a nitrogen atmosphere.
- Stir the solution for the indicated time at a temperature of 60-80 °C.

- After the reaction is complete, purify the crude mixture by silica-gel column chromatography to yield the 1H-indazole product.

Note: This is a general procedure and may require optimization for the specific synthesis of 7-Nitro-1H-indazole.

## Safety and Handling

7-Nitro-1H-indazole is considered a hazardous substance.[\[8\]](#)

Hazard Statements:[\[1\]](#)

- H301: Toxic if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Measures:[\[8\]](#)[\[9\]](#)

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.

First Aid:[\[8\]](#)[\[9\]](#)

- If swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth.
- If on skin: Wash with plenty of soap and water.

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.

Storage:[8]

- Store locked up.
- Keep in a dry place.
- Keep container tightly closed.
- Store at temperatures below -20°C in a freezer.

Incompatible Materials:[8]

- Strong oxidizing agents.
- Strong acids.

## Conclusion

7-Nitro-1H-indazole is a valuable research tool, particularly for studying the roles of nitric oxide in the nervous system. Its well-characterized inhibitory action on nNOS has made it a standard for investigating NO-mediated signaling pathways. While information on **7-Nitro-1H-indazol-6-ol** is scarce, the extensive data available for the parent compound, 7-Nitro-1H-indazole, provides a solid foundation for researchers in the field. The synthesis of **7-Nitro-1H-indazol-6-ol** would likely involve multi-step synthetic routes, potentially starting from a suitably substituted aniline or indazole precursor, followed by nitration and hydroxylation steps, though no specific literature procedures have been identified.

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